

An In-depth Technical Guide to the Physical Properties of 2,2-Dimethylcyclopentanone

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Compound of Interest

Compound Name: 2,2-Dimethylcyclopentanone

Cat. No.: B1329810

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Introduction

2,2-Dimethylcyclopentanone, with a CAS Number of 4541-32-6, is a cyclic ketone that serves as a valuable intermediate in organic synthesis.^[1] Its utility is particularly notable in the production of fungicides, such as Metconazole, and as a building block for pharmaceuticals and fragrances.^[1] An understanding of its physical properties is paramount for its effective handling, application in synthetic protocols, and for the development of new chemical entities. This guide provides a comprehensive overview of the known physical characteristics of **2,2-Dimethylcyclopentanone**, supported by available data and general experimental considerations.

Chemical Structure and Identification

2,2-Dimethylcyclopentanone is characterized by a five-membered ring containing a ketone functional group, with two methyl groups attached to the carbon atom adjacent to the carbonyl group.

Identifier	Value
IUPAC Name	2,2-dimethylcyclopentan-1-one[2]
CAS Number	4541-32-6[2]
Molecular Formula	C ₇ H ₁₂ O[1][2]
Molecular Weight	112.17 g/mol [2][3]
InChI Key	FTGZMZBYOHMEPS-UHFFFAOYSA-N[3][4]
SMILES String	CC1(C)CCCC1=O[3][4]

Physicochemical Properties

The physical state of **2,2-Dimethylcyclopentanone** under standard conditions is a colorless to light yellow liquid.[1] A summary of its key quantitative physical properties is presented below.

Property	Value	Reference Conditions
Boiling Point	143-145 °C	(lit.)[5]
Melting Point	Not available	
Density	0.894 g/mL	at 25 °C (lit.)[4][6]
Refractive Index	1.433	at 20 °C (lit.)[4][6]
Flash Point	33 °C (91.4 °F)	closed cup
Vapor Pressure	4.3±0.3 mmHg	at 25°C[1]
Solubility	Soluble in chloroform[6]	

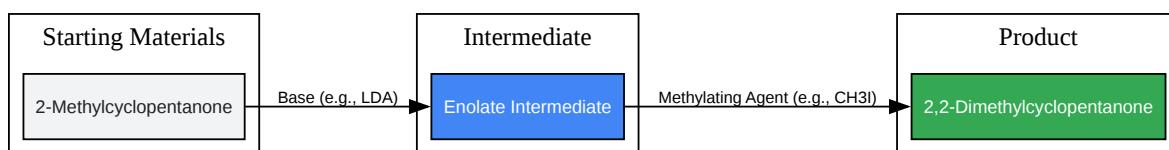
Experimental Protocols

While specific experimental procedures for the determination of the physical properties of **2,2-Dimethylcyclopentanone** are not detailed in the readily available literature, standard laboratory methods are employed for such characterizations.

- Boiling Point Determination: The boiling point is typically determined by distillation at atmospheric pressure. The temperature at which the liquid and vapor phases are in equilibrium is recorded. For small sample sizes, micro-boiling point determination methods can be utilized.
- Density Measurement: The density is commonly measured using a pycnometer or a digital density meter. This involves determining the mass of a known volume of the substance at a specified temperature.
- Refractive Index Measurement: A refractometer, such as an Abbé refractometer, is used to measure the refractive index. This is a measure of how much the path of light is bent, or refracted, when it enters the substance. The measurement is typically performed at a specific wavelength of light (usually the sodium D-line, 589 nm) and temperature.
- Flash Point Determination: The flash point is determined using either an open-cup or a closed-cup apparatus. The closed-cup method, as cited for **2,2-Dimethylcyclopentanone**, generally provides a lower and more conservative value. It is the lowest temperature at which the vapors of the material will ignite when an ignition source is introduced.

Synthesis Pathway Overview

2,2-Dimethylcyclopentanone can be synthesized through various routes. One reported method involves the regioselective synthesis from its enolate precursor, which can be obtained using 2-pyrrolidone magnesium salt as an electrogenerated base. A general overview of a synthetic approach is depicted below.



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Caption: A simplified workflow for the synthesis of **2,2-Dimethylcyclopentanone**.

Spectroscopic Data

Spectroscopic analysis is crucial for the structural elucidation and purity assessment of **2,2-Dimethylcyclopentanone**.

- ¹H-NMR: Identity confirmed by ¹H-NMR.[6]
- Infrared (IR) Spectroscopy: The NIST WebBook provides the gas-phase IR spectrum of **2,2-Dimethylcyclopentanone**.[7]
- Mass Spectrometry (MS): Mass spectral data (electron ionization) is also available.[7]

Safety and Handling

2,2-Dimethylcyclopentanone is a flammable liquid and vapor.[8] It should be handled with appropriate personal protective equipment, including eye shields and gloves. Store in a dry, well-ventilated area away from heat, sparks, and open flames.[5][8]

Applications in Research and Development

2,2-Dimethylcyclopentanone serves as a versatile starting material in various synthetic endeavors. Its enolate can be used in the enantioselective synthesis of chiral phosphines.[4] Furthermore, it is a precursor in the synthesis of spirosuccinimides, spiropentanopyrrolizidine oxime alkaloids, and δ,δ -dimethyl- δ -valerolactone via Baeyer-Villiger oxidation.[4] These applications highlight its importance in the development of novel chemical entities with potential applications in medicinal chemistry and materials science.

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